

A Comparative Crystallographic Guide to 5-Bromo-3-methylbenzofuran Derivatives

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-3-methylbenzofuran

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This guide provides a comparative analysis of the X-ray crystallographic data of several **5-bromo-3-methylbenzofuran** derivatives. It is intended for researchers, scientists, and professionals in drug development to facilitate the understanding of structure-property relationships in this class of compounds. The guide summarizes key crystallographic parameters, details the experimental protocols for their synthesis and structural determination, and visualizes a relevant biological signaling pathway associated with their therapeutic potential.

Crystallographic Data Comparison

The following tables summarize the key crystallographic data for a selection of **5-bromo-3-methylbenzofuran** derivatives, allowing for a direct comparison of their solid-state structures.

Table 1: Crystal Data and Structure Refinement for **5-Bromo-3-methylbenzofuran** Derivatives.

Compound Name	Chemical Formula	Molar Mass (g/mol)	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Volume (Å ³)	Z
5-Bromo-3-(3-fluorophenyl)sulfinyl)-2-methyl-1-benzofuran	C ₁₅ H ₁₀ BrFO ₂ S	353.20	Monoclinic	P2 ₁ /c	13.0488(4)	11.1874(3)	9.9295(3)	90	105.709(2)	90	1395.39(7)	4
5-Bromo-2-(4-methylphenyl)-3-methylphenylsulfonamide	C ₁₆ H ₁₃ BrO ₂ S	349.23	Triclinic	P-1	8.0922(2)	8.1401(2)	11.4535(3)	92.074(2)	94.740(1)	111.141(1)	699.50(3)	2

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C ₁₅					8.04	8.53	10.7	87.6	81.3	66.7	667.	
H ₁₀	353.	Tricli	P-1		94(1	17(1	110(	24(1	78(1	09(1	87(2	2
BrF	20	nic			)	)	2)	)	)	)	)	
O ₂ S												

5- Bro mo- 3- (4- chlo roph enyl sulfi nyl)- 2- met hyl- 1- ben	C ₁₅	369.	Mon	P2 ₁ /	11.5	5.83	22.0	90	100.	90	145	4
	H ₁₀	65	oclin	c	30(6	4(3)	45(1		602(		7.6(	
	BrCl		ic		)		3)		16)		15)	
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H ₁₃	349.	Mon	P2 ₁ /	14.3	11.2	9.68		107.		148		
BrO	23	oclin	c	470(	122(	52(1	90	556(	90	5.41	4	
zS		ic		2)	1)	)		1)		(3)		

C ₁₇	363.	Mon	C2/c	5.02	25.0	12.2	90	100.	90	151	4	
H ₁₅	26	oclin		02(3	471(	430(		340(		4.45		
BrO		ic		)	12)	6)		2)		(14)		
zS												

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Table 2: Key Structural Parameters for **5-Bromo-3-methylbenzofuran** Derivatives.

Compound Name	Dihedral Angle between Benzofuran and Phenyl Ring (°)	Key Intermolecular Interactions
5-Bromo-3-(3-fluorophenylsulfinyl)-2-methyl-1-benzofuran[6]	85.0(1)	C—H...O hydrogen bonds, Br...O contact, slipped π – π interactions
5-Bromo-2-(4-methylphenyl)-3-methylsulfinyl-1-benzofuran[1]	29.58(7)	C—H...O hydrogen bonds forming centrosymmetric dimers
5-Bromo-2-(3-fluorophenyl)-3-methylsulfinyl-1-benzofuran[2]	30.77(6)	C—H...O hydrogen bonds, Br...O halogen-bonding
5-Bromo-3-(4-chlorophenylsulfinyl)-2-methyl-1-benzofuran[3]	89.55(9)	C—H...O hydrogen bonds, Br...Br contact
5-Bromo-2-methyl-3-(4-methylphenylsulfinyl)-1-benzofuran[4]	87.83(6)	C—H...O hydrogen bonds, Br...O contacts, π – π interactions
5-Bromo-3-ethylsulfinyl-2-(4-methylphenyl)-1-benzofuran[5]	0.9(2)	C—H...O, C—H... π , Br... π , and π – π interactions

Experimental Protocols

General Synthesis of Sulfinylbenzofuran Derivatives

The general synthetic procedure for the preparation of the title compounds involves the oxidation of the corresponding sulfanyl precursors.[1][2][3][4][5][6] A solution of the appropriate 5-bromo-3-(arylsulfanyl)-2-methyl-1-benzofuran derivative in dichloromethane is cooled to 273 K (0 °C).[1][2][3][4][5][6] To this stirred solution, 3-chloroperoxybenzoic acid (m-CPBA, typically

77% purity, ~1.0-1.2 equivalents) is added in small portions.[1][2][3][4][5][6] The reaction mixture is then allowed to warm to room temperature and stirred for a period of 4 to 5 hours.[1][2][3][4][5][6]

Upon completion of the reaction, the mixture is washed with a saturated aqueous solution of sodium bicarbonate.[1][2][3][4][5][6] The organic layer is separated, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.[1][2][3][4][5][6] The resulting crude product is purified by column chromatography on silica gel, typically using a mixture of hexane and ethyl acetate as the eluent, to afford the desired sulfinylbenzofuran derivative as a colorless solid.[1][2][3][4]

X-ray Crystallography

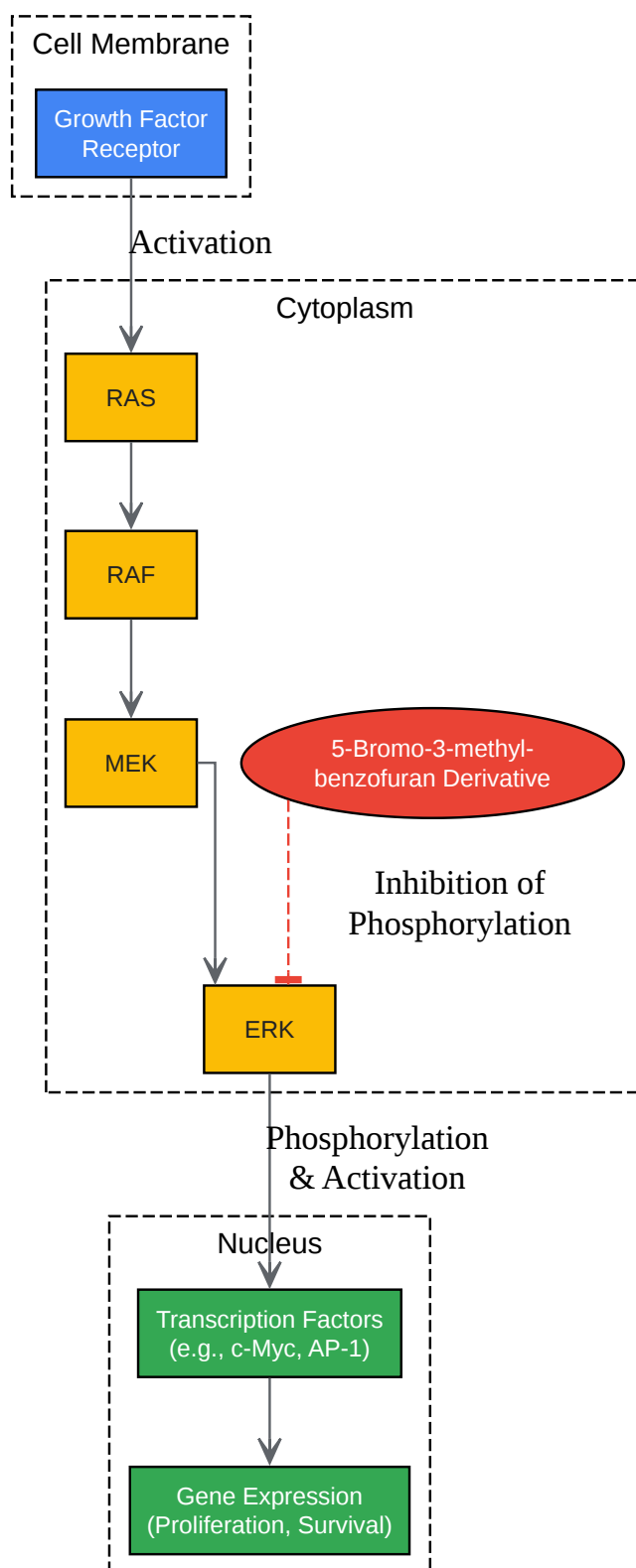
Single crystals suitable for X-ray diffraction analysis are typically obtained by slow evaporation of a solution of the purified compound in a suitable solvent such as acetone or ethyl acetate at room temperature.[1][2][3][4][6]

Data collection is performed on a Bruker SMART APEXII CCD diffractometer using Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$) at a temperature of 173 K.[1][2][3][4][6] The collected data is processed using software such as SAINT for cell refinement and data reduction.[3] An absorption correction, for instance, a multi-scan method (SADABS), is applied.[1][3]

The crystal structure is solved by direct methods using programs like SHELXS97 and refined by full-matrix least-squares on F² using SHELXL97.[3] All non-hydrogen atoms are refined anisotropically. Hydrogen atoms are typically placed in geometrically calculated positions and refined using a riding model.[1][2][3][4][6]

Biological Activity and Signaling Pathway

Benzofuran derivatives are known to exhibit a wide range of biological activities, including anticancer properties.[7] Some 3-methylbenzofuran derivatives have been shown to induce apoptosis in cancer cells by modulating key signaling pathways.[7] One such pathway is the RAS/RAF/MEK/ERK signaling cascade, which is frequently hyperactivated in various cancers and plays a crucial role in cell proliferation, survival, and differentiation. Inhibition of this pathway can lead to the suppression of tumor growth. The diagram below illustrates the proposed mechanism of action for a 3-methylbenzofuran derivative that inhibits the ERK signaling pathway.[7]



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Caption: RAS/RAF/MEK/ERK signaling pathway and its inhibition by a **5-bromo-3-methylbenzofuran** derivative.

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- To cite this document: BenchChem. [A Comparative Crystallographic Guide to 5-Bromo-3-methylbenzofuran Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280059#x-ray-crystallography-of-5-bromo-3-methylbenzofuran-derivatives]

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